

# Personal protective equipment for handling Rezivertinib analogue 1

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## Compound of Interest

Compound Name: Rezivertinib analogue 1

Cat. No.: B12395196

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## Essential Safety and Handling Guide for Rezivertinib Analogue 1

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety, handling, and disposal information for **Rezivertinib analogue 1** (CAS No.: 2227103-37-7). While **Rezivertinib analogue 1** is not classified as a hazardous substance or mixture, adherence to standard laboratory safety protocols is essential to ensure a safe working environment and maintain the integrity of your research.<sup>[1]</sup>

## Hazard Identification and First Aid

According to the Safety Data Sheet (SDS), **Rezivertinib analogue 1** is not a hazardous substance.<sup>[1]</sup> However, it is prudent to handle it as a potentially bioactive material. In case of exposure, the following first aid measures should be taken:

- **Eye Contact:** Immediately flush eyes with plenty of water, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Continue to rinse for at least 10 minutes. Get medical attention if irritation occurs.<sup>[1]</sup>
- **Skin Contact:** Flush contaminated skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if symptoms occur.<sup>[1]</sup>

- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Get medical attention if symptoms occur.<sup>[1]</sup>
- Ingestion: Wash out mouth with water. Do NOT induce vomiting. Get medical attention if symptoms occur.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is recommended when handling **Rezivertinib analogue 1** to minimize exposure risk.

Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Respirator: NIOSH-approved N95 or higher-rated respirator. - Gloves: Two pairs of nitrile gloves (double-gloving). - Eye Protection: Chemical splash goggles. - Lab Coat: Dedicated lab coat. - Ventilation: Certified chemical fume hood or powder containment hood.
Solution Preparation and Handling	- Gloves: Two pairs of nitrile gloves. - Eye Protection: Chemical splash goggles or face shield. - Lab Coat: Standard laboratory coat. - Ventilation: Chemical fume hood.
Cell Culture and In Vitro Assays	- Gloves: Nitrile gloves. - Eye Protection: Safety glasses with side shields. - Lab Coat: Standard laboratory coat. - Ventilation: Class II biological safety cabinet.
Waste Disposal	- Gloves: Heavy-duty nitrile or butyl rubber gloves. - Eye Protection: Chemical splash goggles. - Lab Coat: Standard laboratory coat.

## Operational and Handling Plan

1. Designated Area:

- All work with **Rezivertinib analogue 1** should be conducted in a designated and clearly marked area within the laboratory.

## 2. Compound Handling:

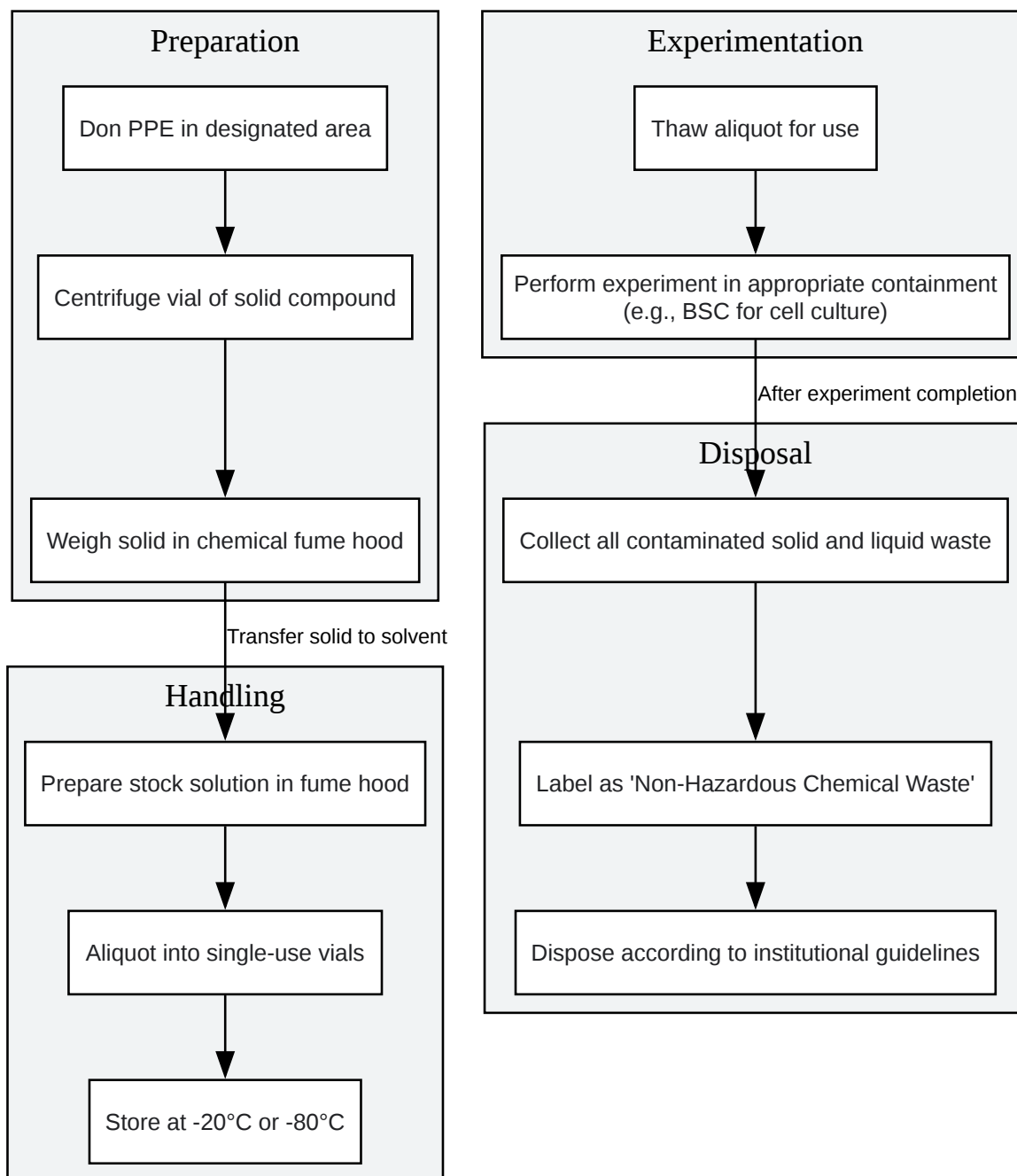
- For handling the solid compound, it is recommended to centrifuge the vial before opening to collect the powder at the bottom.
- All manipulations of the solid compound and concentrated solutions must be performed in a certified chemical fume hood.
- Use dedicated spatulas and glassware. If not possible, thoroughly decontaminate equipment after use.

## 3. Solution Preparation:

- Stock solutions should be prepared according to the product datasheet.
- Once prepared, aliquot the stock solution into single-use volumes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.

## 4. Hand Washing:

- Thoroughly wash hands with soap and water after handling the compound, even if gloves were worn.



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Workflow for handling **Rezivertinib analogue 1**.

## Disposal Plan

Even though **Rezivertinib analogue 1** is not classified as hazardous, proper disposal is crucial to prevent environmental contamination.

- **Solid Waste:** All disposable items that have come into contact with the compound (e.g., pipette tips, tubes, gloves) should be collected in a dedicated, sealed, and clearly labeled waste container.
- **Liquid Waste:** Unused solutions and contaminated media should be collected in a labeled, leak-proof waste container. Do not pour down the drain unless permitted by your institution's environmental health and safety office.
- **Container Disposal:** Empty containers should be managed according to your institution's guidelines for non-hazardous chemical waste. This may involve defacing the label before disposal.
- **Labeling:** All waste containers should be clearly labeled as "Non-Hazardous Chemical Waste" and include the name of the compound.
- **Consult EHS:** Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance on non-hazardous waste disposal.

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## References

- 1. benchchem.com [benchchem.com]
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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)